

# Personal protective equipment for handling Ceranib1

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## Compound of Interest

Compound Name: Ceranib1

Cat. No.: B1365448

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## Essential Safety and Handling Guide for Ceranib-1

**IMMEDIATE ACTION REQUIRED:** Due to the absence of a specific Safety Data Sheet (SDS), Ceranib-1 must be handled as a potentially hazardous substance. All personnel must adhere to the precautionary measures outlined below.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with Ceranib-1, a potent ceramidase inhibitor. The following procedures are based on best practices for handling biologically active, novel chemical compounds in a laboratory setting.

## Quantitative Data Summary

Limited quantitative safety data for Ceranib-1 is publicly available. The following table summarizes the known information. It is critical to handle this compound with a high degree of caution, assuming it may be toxic and irritating.

Parameter	Value	Source
CAS Number	328076-61-5	Tocris Bioscience, MedChemExpress[1]
Molecular Weight	395.45 g/mol	Tocris Bioscience
Purity	≥98% (HPLC)	Tocris Bioscience
Biological Activity (IC <sub>50</sub> )	3.9 μM in SKOV3 ovarian carcinoma cells	Tocris Bioscience
Storage Temperature	Stock Solution: -80°C (up to 6 months) or -20°C (up to 1 month)	MedChemExpress
Occupational Exposure Limit (OEL)	Not established. Handle with high caution.	N/A
LD <sub>50</sub> /LC <sub>50</sub>	Not available. Assume high toxicity.	N/A

## Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling Ceranib-1. This includes, but is not limited to:

- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are required at all times.
- **Hand Protection:** Wear nitrile gloves. Inspect gloves for any tears or punctures before use. Change gloves immediately if they become contaminated.
- **Body Protection:** A buttoned lab coat must be worn.
- **Respiratory Protection:** When handling the solid compound outside of a certified chemical fume hood, a NIOSH-approved respirator is recommended to prevent inhalation of dust particles.

## Experimental Protocols: Handling and Disposal

Adherence to the following step-by-step procedures is crucial for minimizing exposure and ensuring a safe laboratory environment.

### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the compound in a tightly sealed container in a designated, well-ventilated, and secure area at the recommended temperature (-20°C for short-term or -80°C for long-term storage).

### Preparation of Stock Solutions

- **Use a Fume Hood:** All manipulations of solid Ceranib-1 and preparation of stock solutions must be conducted in a certified chemical fume hood to avoid inhalation of dust.
- **Solvent:** Ceranib-1 is soluble in DMSO.
- **Procedure:**
  - Ensure all necessary equipment (vials, pipettes, etc.) is clean and readily available in the fume hood.
  - Carefully weigh the required amount of solid Ceranib-1.
  - Add the appropriate volume of DMSO to the vial containing the solid.
  - Cap the vial and vortex until the solid is completely dissolved.
  - Clearly label the vial with the compound name, concentration, solvent, date, and your initials.

### Spill Management

- **Evacuate:** In case of a significant spill, evacuate the immediate area.
- **Alert:** Inform your supervisor and laboratory safety officer.

- Containment: If the spill is small and you are trained to handle it:
  - Wear appropriate PPE.
  - Cover the spill with an absorbent material (e.g., vermiculite, sand, or a commercial spill kit).
  - Carefully collect the absorbed material into a sealed, labeled waste container.
- Decontamination: Clean the spill area with a suitable solvent (e.g., soap and water, followed by ethanol), and dispose of all cleaning materials as hazardous waste.

## Disposal Plan

- Waste Collection: All waste contaminated with Ceranib-1, including empty containers, used pipette tips, gloves, and absorbent materials, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Waste Disposal: Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office. Do not dispose of Ceranib-1 down the drain or in regular trash.

## Visual Workflow for Safe Handling of Ceranib-1

The following diagram illustrates the key steps for the safe handling of Ceranib-1 in a laboratory setting.



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Caption: Workflow for the safe handling of Ceranib-1.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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